

Precision Molecular Weight Determination of L-Epinephrine Bitartrate

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Compound of Interest

Compound Name: *L-Adrenaline-D-hydrogentartrate*

CAS No.: 24351-82-4

Cat. No.: B14145436

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Executive Summary

In drug development, the distinction between a free base and its salt form is not merely semantic—it is the difference between therapeutic efficacy and sub-potent dosing. L-Epinephrine bitartrate (

) is the standard salt form used in many emergency formulations (e.g., EpiPens) due to its superior stability compared to the free base.^{[1][2]} However, a common error in formulation science involves miscalculating the stoichiometry of the "bitartrate" anion, leading to significant dosage variances.

This guide provides a definitive, first-principles workflow for calculating the molecular weight (MW) of L-Epinephrine bitartrate, grounded in IUPAC standard atomic weights and validated by USP analytical protocols.

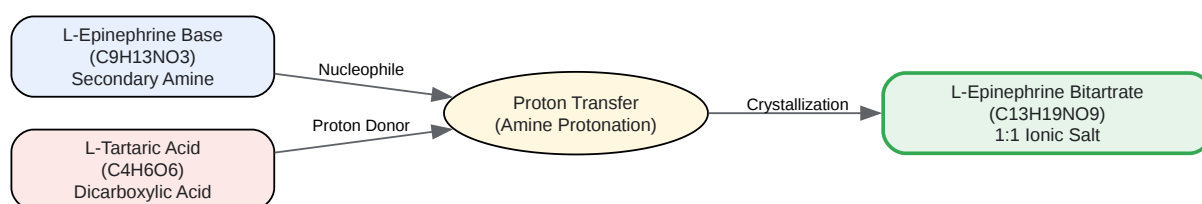
Part 1: Chemical Identity & Stoichiometry

To calculate the molecular weight with precision, we must first establish the exact chemical entity. "Bitartrate" denotes an acid tartrate, implying a 1:1 molar ratio between the base and the dicarboxylic acid, where only one proton is transferred.

- Active Moiety: L-Epinephrine ((-)-3,4-Dihydroxy- α -[(methylamino)methyl]benzyl alcohol)[1][2][3][4]
- Counterion: L-Tartaric Acid ((2R,3R)-2,3-Dihydroxybutanedioic acid)[1][2]
- Stoichiometry: 1:1 (Salt is formed via protonation of the secondary amine on Epinephrine).[1][2]

Structural Reaction Pathway

The following diagram illustrates the formation of the salt, highlighting the preservation of stereochemistry which is critical for biological activity.



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Figure 1: Stoichiometric formation of L-Epinephrine Bitartrate.[1][2] The 1:1 ratio is driven by the single ionization of the secondary amine at physiological pH.

Part 2: Theoretical Calculation Protocol

Objective: Calculate the precise molecular weight using the summation of IUPAC standard atomic weights. Standard: IUPAC Commission on Isotopic Abundances and Atomic Weights (2025/Current Conventional Values).

Step 1: Atomic Weight Standardization

We utilize the "Conventional Atomic Weights" suitable for normal laboratory materials.

Element	Symbol	IUPAC Conventional Atomic Weight ()	Source Uncertainty
Carbon	C	12.011	± 0.002
Hydrogen	H	1.008	± 0.002
Nitrogen	N	14.007	± 0.004
Oxygen	O	15.999	± 0.004

Step 2: Component Calculation

We calculate the mass of the base and acid separately before summation to allow for modular formulation adjustments (e.g., if switching to a tartrate ratio of 2:1, though rare for epinephrine).

A. L-Epinephrine Base (

)[1][2][3][5][6]

- C:

[1][2]

- H:

[1][2]

- N:

[1][2]

- O:

[1][2]

- Base MW:183.207 g/mol [1][2]

B. L-Tartaric Acid (

)[1][2]

- C:

[1][2]

- H:

[1][2]

- O:

[1][2]

- Acid MW:150.086 g/mol [1][2]

Step 3: Final Salt Summation

[1][2]

Result: The precise molecular weight for formulation calculations is 333.29 g/mol .[1][2][6][7]

Part 3: Analytical Verification (Self-Validating Protocol)

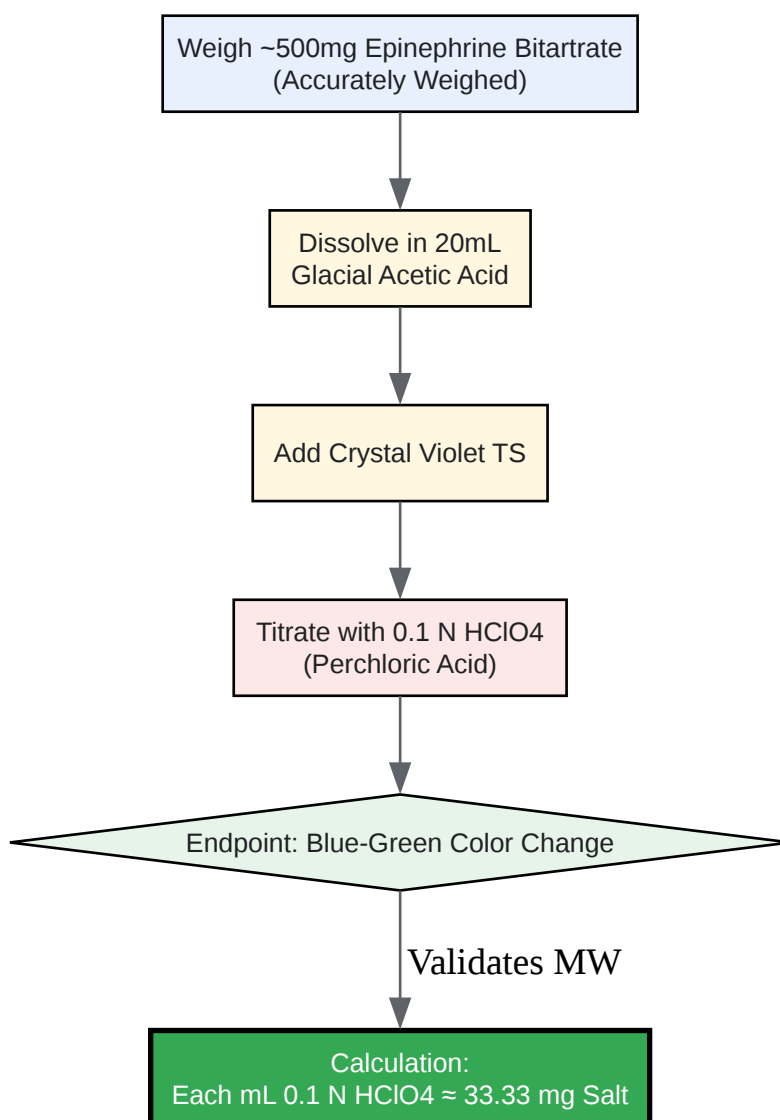
Theoretical calculations must be validated by experimental assay. The USP (United States Pharmacopeia) monograph for Epinephrine Bitartrate mandates a non-aqueous titration.[2]

This method validates the salt form by quantifying the amine functionality.[2]

Methodology: Non-Aqueous Titration[1][2]

- Principle: The weakly basic secondary amine of epinephrine is enhanced in strength by a non-aqueous solvent (Glacial Acetic Acid), allowing sharp endpoint detection with Perchloric Acid.[1][2]
- Reagents: Glacial Acetic Acid, Crystal Violet TS (Indicator), 0.1 N Perchloric Acid ().[1][2]

Workflow Diagram:



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Figure 2: USP analytical workflow for validating Epinephrine Bitartrate purity and identity.[1][2]

Validation Logic: If the substance is indeed the bitartrate salt (

), then 1 equivalent of perchloric acid will react with 1 equivalent of the epinephrine amine.[2]

Note: USP rounds this factor to 33.33 mg.[1][2]

Part 4: Critical Application - The Conversion Factor

In drug development, dosing is often expressed in terms of the base (Epinephrine), but the raw material weighed is the salt (Bitartrate).[1][2] Using the wrong MW ratio is a critical safety

failure.[2]

Salt-to-Base Ratio (

):

[1][2]

Implication: To deliver 1 mg of Epinephrine base, you must formulate with 1.82 mg of Epinephrine Bitartrate.[1][2]

Target Dose (Base)	Required Mass (Bitartrate Salt)
0.15 mg (Pediatric)	0.273 mg
0.30 mg (Adult)	0.546 mg
1.00 mg (Cardiac)	1.820 mg

References

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